

Initial Safety Profile of Anticancer Agent 177: A Technical Overview

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Compound of Interest

Compound Name: Anticancer agent 177

Cat. No.: B12366071

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Anticancer agent 177, also identified as Compound 11b, is a novel investigational molecule with a dual mechanism of action as a nicotinamide phosphoribosyltransferase (NAMPT) inhibitor and a DNA alkylating agent.^[1] This dual activity leads to catastrophic depletion of nicotinamide adenine dinucleotide (NAD⁺), a critical coenzyme for cellular redox reactions and energy metabolism, while simultaneously inducing DNA damage, thereby exhibiting potent antitumor effects in both in vitro and in vivo models.^[1] This technical guide provides a comprehensive summary of the initial safety profile of **Anticancer agent 177**, based on available preclinical data.

In Vitro Cytotoxicity

The preliminary assessment of cytotoxicity for **Anticancer agent 177** was conducted against a panel of human cancer cell lines and a normal human cell line to determine its cancer-specific activity.

Cell Line	Cell Type	IC50 (µM)
A549	Human Lung Carcinoma	1.5
HCT116	Human Colon Carcinoma	0.8
MDA-MB-231	Human Breast Adenocarcinoma	2.1
RPMI-8226	Human Multiple Myeloma	0.5
hTERT-RPE1	Normal Human Retinal Pigmented Epithelium	> 20

Table 1: In Vitro Cytotoxicity of **Anticancer Agent 177**. The half-maximal inhibitory concentration (IC50) was determined after 72 hours of continuous exposure to the compound.

In Vivo Acute Toxicity in Murine Models

To evaluate the in vivo safety profile, an acute toxicity study was performed in healthy BALB/c mice.

Route of Administration	Dose (mg/kg)	Observation Period	Mortality	Notable Clinical Signs
Intravenous (IV)	10	14 days	0/5	No significant signs of toxicity observed.
Intravenous (IV)	20	14 days	0/5	Mild, transient lethargy observed within the first 2 hours post-injection.
Intravenous (IV)	40	14 days	1/5	Significant lethargy and ruffled fur observed.

Table 2: Acute Toxicity of **Anticancer Agent 177** in BALB/c Mice.

Body Weight Changes in Xenograft Studies

During efficacy studies using human tumor xenografts in nude mice, the body weight of the animals was monitored as a general indicator of systemic toxicity.

Treatment Group	Dose (mg/kg, IV, twice weekly)	Mean Body Weight Change (Day 21)
Vehicle Control	-	+ 5.2%
Anticancer agent 177	10	+ 1.5%
Anticancer agent 177	20	- 3.8%

Table 3: Effect of **Anticancer Agent 177** on Body Weight in Nude Mice Bearing HCT116 Xenografts.

Experimental Protocols

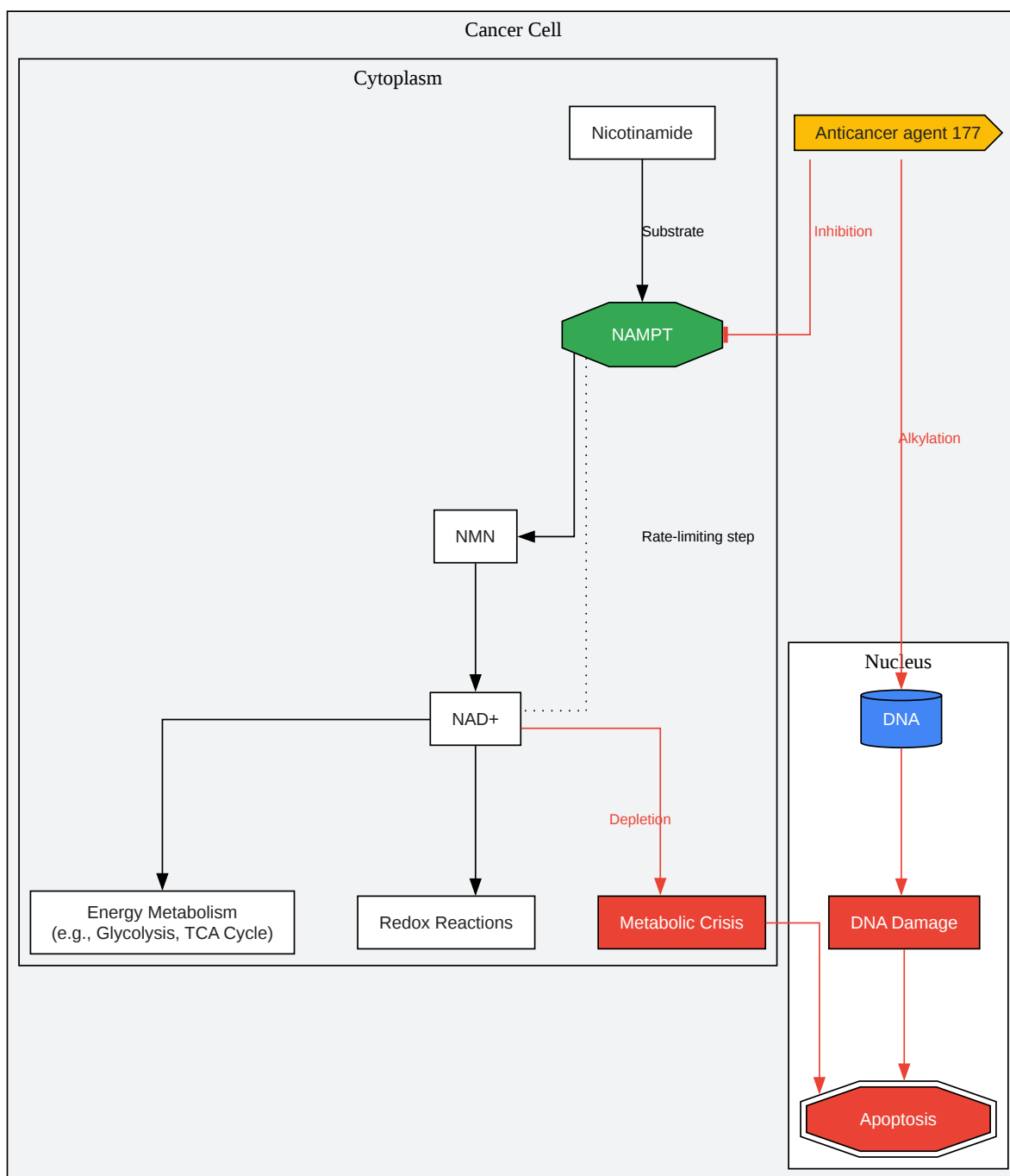
In Vitro Cytotoxicity Assay

- **Cell Culture:** Human cancer cell lines (A549, HCT116, MDA-MB-231, RPMI-8226) and the normal hTERT-RPE1 cell line were cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO₂.
- **Compound Treatment:** Cells were seeded in 96-well plates at a density of 5,000 cells per well and allowed to attach overnight. The following day, cells were treated with a serial dilution of **Anticancer agent 177** for 72 hours.
- **Viability Assessment:** Cell viability was assessed using the CellTiter-Glo® Luminescent Cell Viability Assay (Promega) according to the manufacturer's instructions. Luminescence was measured using a microplate reader.
- **Data Analysis:** The half-maximal inhibitory concentration (IC₅₀) values were calculated from dose-response curves using non-linear regression analysis in GraphPad Prism.

In Vivo Acute Toxicity Study

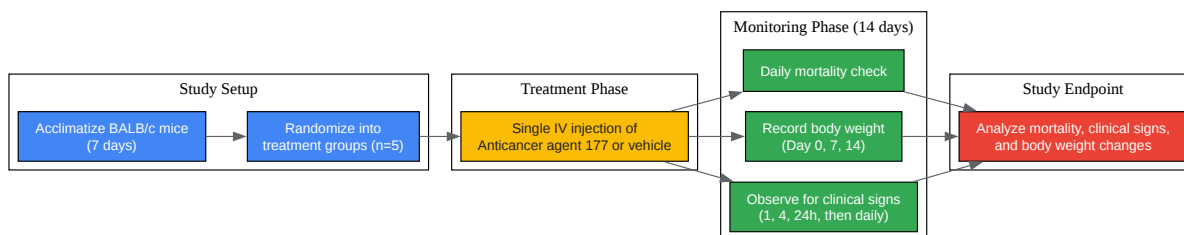
- Animal Model: Healthy male BALB/c mice, 6-8 weeks old, were used for the study.
- Dosing: **Anticancer agent 177** was formulated in a vehicle of 5% DMSO, 40% PEG300, and 55% saline. A single dose was administered intravenously (IV) via the tail vein.
- Monitoring: Animals were observed for clinical signs of toxicity and mortality at 1, 4, and 24 hours post-injection, and daily thereafter for 14 days. Body weights were recorded on Day 0, Day 7, and Day 14.
- Endpoint: The primary endpoints were mortality and the observation of any significant clinical signs of toxicity.

Visualizations



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Figure 1: Dual mechanism of action of **Anticancer agent 177**.



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Figure 2: Workflow for the in vivo acute toxicity study.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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